

Methyl 2-Furoate: A Comprehensive Technical Overview of its Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-furoate

Cat. No.: B042507

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the boiling and melting points of **methyl 2-furoate**, a key intermediate in the synthesis of various bioactive compounds and a notable component in the flavor and fragrance industries. This document outlines its key physical properties, details the experimental methodologies for their determination, and presents a visual representation of its common synthesis pathway.

Physicochemical Data of Methyl 2-Furoate

Methyl 2-furoate is typically a colorless to pale yellow liquid at room temperature, with a scent described as mildly sweet or fruity.^[1] Its physical characteristics are critical for its application in chemical synthesis and product formulation.

Property	Value	Conditions
Boiling Point	181.0 to 182.0 °C	@ 760 mm Hg[2][3]
181.3 °C	@ 760 mm Hg	
178 to 180 °C	@ 60 mm Hg[4]	
81 to 82 °C	@ 20 mm Hg[3]	
Melting Point	Below room temperature	Not applicable (liquid state)
Physical State	Liquid	@ Standard Temperature and Pressure[2]

Experimental Protocols for Property Determination

The determination of the boiling and melting points of organic compounds like **methyl 2-furoate** is fundamental for their characterization and purity assessment. Standard laboratory procedures are employed for these measurements.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure substance, this is a constant at a given pressure.

1. Micro-Reflux Method (for small quantities):

- Apparatus: A small test tube, a thermometer, a heating block or oil bath, and a magnetic stirrer.
- Procedure:
 - Approximately 0.5 mL of **methyl 2-furoate** is placed in the test tube with a small magnetic stir bar.
 - The test tube is securely clamped within the heating block.[5]
 - A thermometer is positioned with its bulb about 1 cm above the liquid's surface to measure the vapor temperature.[5]

- The sample is gently heated and stirred.
- The temperature is recorded when the liquid is observed to be gently boiling and a condensation ring of the vapor is stable on the walls of the test tube at the level of the thermometer bulb.^[5] This stable temperature reading is the boiling point.

2. Distillation Method (for larger quantities):

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating mantle.
- Procedure:
 - The distillation apparatus is assembled.
 - The **methyl 2-furoate** sample is placed in the distillation flask.
 - The sample is heated, and the temperature is monitored. The thermometer bulb should be positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor that is distilling.
 - The temperature at which the vapor's temperature remains constant during the collection of the distillate is recorded as the boiling point.^[6]

3. Thiele Tube Method:

- Apparatus: A Thiele tube, a small test tube, a capillary tube (sealed at one end), a thermometer, and a heat source.
- Procedure:
 - A few drops of **methyl 2-furoate** are placed in the small test tube.
 - A capillary tube is inverted and placed inside the test tube containing the sample.^[7]
 - The test tube is attached to a thermometer, which is then placed in a Thiele tube containing heating oil.^[7]

- The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled.[\[5\]](#)
- Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tube.[\[8\]](#)
- The heat is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[\[7\]](#)[\[8\]](#)

Determination of Melting Point

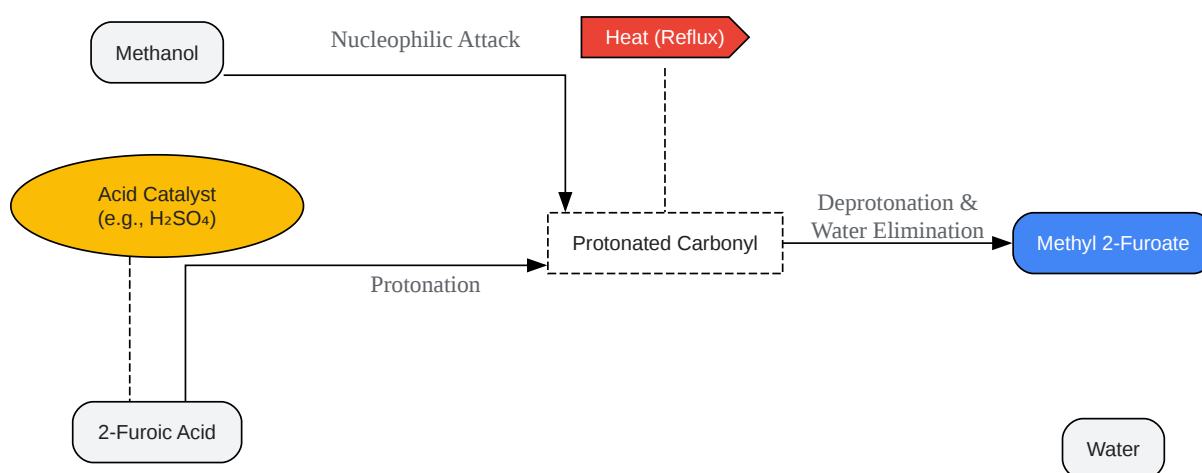
Since **methyl 2-furoate** is a liquid at ambient temperatures, a standard melting point determination is not applicable. However, the methodology for determining the melting point of a solid organic compound is described below for reference, as it is a crucial technique for purity assessment.

Capillary Method:

- Apparatus: A melting point apparatus (such as a MelTemp or DigiMelt), capillary tubes, and a solid sample.
- Procedure:
 - A small amount of the finely powdered, dry solid is packed into a capillary tube to a height of 2-3 mm.[\[9\]](#)
 - The capillary tube is placed in the heating block of the melting point apparatus.[\[10\]](#)
 - The sample is heated rapidly to about 15-20 °C below the expected melting point, and then the heating rate is slowed to 1-2 °C per minute.[\[9\]](#)
 - The melting range is recorded from the temperature at which the first droplet of liquid appears to the temperature at which the entire sample has completely liquefied.[\[11\]](#) A narrow melting range (0.5-1.0°C) is indicative of a pure compound.[\[12\]](#)

Synthesis Pathway of Methyl 2-Furoate

Methyl 2-furoate is commonly synthesized via the Fischer esterification of 2-furoic acid with methanol, using an acid catalyst. This reaction is a cornerstone of organic synthesis.[1]



[Click to download full resolution via product page](#)

Caption: Fischer esterification of 2-furoic acid to produce **methyl 2-furoate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. Methyl 2-furoate | $\text{C}_6\text{H}_6\text{O}_3$ | CID 11902 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. methyl 2-furoate, 611-13-2 [thegoodscentcompany.com]

- 4. Methyl 2-furoate 98 611-13-2 [sigmaaldrich.com]
- 5. uomus.edu.iq [uomus.edu.iq]
- 6. vernier.com [vernier.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. Video: Boiling Points - Procedure [jove.com]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 11. ursinus.edu [ursinus.edu]
- 12. chem.ucalgary.ca [chem.ucalgary.ca]
- To cite this document: BenchChem. [Methyl 2-Furoate: A Comprehensive Technical Overview of its Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042507#boiling-point-and-melting-point-of-methyl-2-furoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

